

Application Notes and Protocols: Veliparib Dihydrochloride for In Vitro Assays

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Compound of Interest		
Compound Name:	Veliparib dihydrochloride	
Cat. No.:	B611655	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Veliparib (ABT-888) is a potent, orally bioavailable small molecule inhibitor of poly(ADP-ribose) polymerase (PARP) enzymes, specifically PARP-1 and PARP-2, with high affinity (Ki values of 5.2 nM and 2.9 nM, respectively).[1][2][3][4] PARP enzymes play a critical role in DNA single-strand break repair. By inhibiting PARP, Veliparib prevents the repair of DNA damage, leading to the accumulation of double-strand breaks and subsequent cell death, particularly in cancer cells with deficiencies in other DNA repair pathways like BRCA1/2 mutations. This chemosensitizing and radiosensitizing property makes Veliparib a subject of intense research in oncology.[1][2] These application notes provide a detailed protocol for the dissolution of **Veliparib dihydrochloride** for use in various in vitro assays.

Chemical Properties and Solubility

Veliparib is supplied as a dihydrochloride salt, which influences its solubility. The compound is generally soluble in aqueous solutions and dimethyl sulfoxide (DMSO).

Table 1: Quantitative Data for Veliparib Dihydrochloride



Property	Value	Source
Molecular Weight	317.21 g/mol	[1][2]
Formula	C13H16N4O·2HCl	[1][2]
Purity	≥98% (HPLC)	[1][2]
Solubility		
DMSO	Soluble to 100 mM[1][2] or ≥31.7 mg/mL[3]	Various
Water	Soluble to 100 mM[1][2] or ≥104 mg/mL[3]	Various
Ethanol	≥3.3 mg/mL with gentle warming and sonication	[3]
Storage		
Solid Powder	Store at -20°C for up to 3 years.	[5][6]
Stock Solutions	Store in aliquots at -20°C or -80°C. Stable for at least 3 months at -20°C and up to 1 year at -80°C. Avoid repeated freeze-thaw cycles.	[5][7][8][9]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Veliparib dihydrochloride** in DMSO.

Materials:

• Veliparib dihydrochloride powder



- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- Weighing: Accurately weigh the desired amount of Veliparib dihydrochloride powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 31.72 mg of the compound (based on a molecular weight of 317.21 g/mol).
- Dissolution:
 - Add the appropriate volume of sterile DMSO to the vial containing the Veliparib dihydrochloride powder.
 - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, gentle warming in a water bath (up to 37°C) or brief sonication can be applied.[5] Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C. For long-term storage (up to a year), -80°C is recommended.[5][7]



Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the high-concentration stock solution to prepare working solutions for treating cells in vitro.

Materials:

- 100 mM Veliparib dihydrochloride stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile serological pipettes and pipette tips

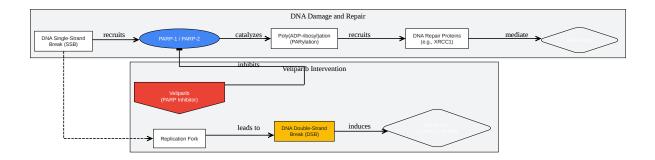
Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 100 mM Veliparib dihydrochloride stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control (medium with the same final concentration of DMSO) is included in your experimental design.
- Example Dilution for a 10 μM Final Concentration:
 - To prepare 1 mL of a 10 μM working solution from a 100 mM stock, you would perform a 1:10,000 dilution. This can be achieved through a series of intermediate dilutions to ensure accuracy.
 - \circ For instance, first prepare a 1 mM intermediate solution by adding 10 μ L of the 100 mM stock to 990 μ L of cell culture medium.



- \circ Then, add 10 μ L of the 1 mM intermediate solution to 990 μ L of cell culture medium to obtain the final 10 μ M working solution.
- Application to Cells: Add the appropriate volume of the final working solution to your cell cultures.

Visualizations Signaling Pathway of Veliparib Action

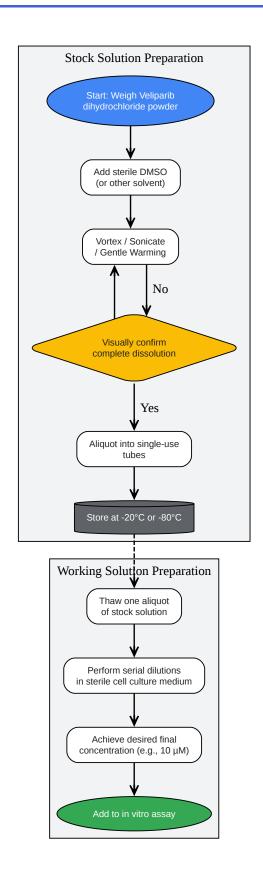


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Caption: Mechanism of action of Veliparib as a PARP inhibitor.

Experimental Workflow for Veliparib Dissolution





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Caption: Workflow for preparing Veliparib dihydrochloride solutions.



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